

Ethyl 4-hydroxypicolinate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 4-hydroxypicolinate

Cat. No.: B1285439

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Technical Data Sheet: Ethyl 4-hydroxypicolinate

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **Ethyl 4-hydroxypicolinate**, a heterocyclic building block often utilized in medicinal chemistry and materials science.

Physicochemical Properties

The fundamental molecular characteristics of **Ethyl 4-hydroxypicolinate** are summarized below. These values are calculated based on its atomic composition.

Property	Value	Citation
Molecular Formula	C ₈ H ₉ NO ₃	[1][2]
Molecular Weight	167.16 g/mol	[1][2]
CAS Number	53764-72-0	[1]

Experimental Protocols

The molecular formula and molecular weight of a pure compound like **Ethyl 4-hydroxypicolinate** are intrinsic properties derived from its defined chemical structure. The

molecular formula is determined by the types and numbers of atoms constituting the molecule. The molecular weight is calculated by summing the atomic weights of all atoms in the formula.

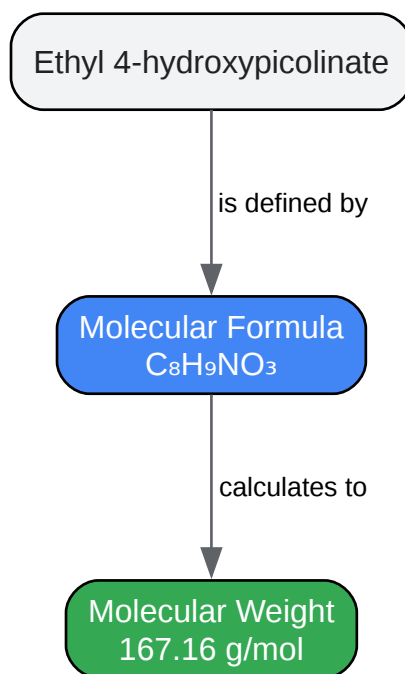
Standard analytical techniques to confirm these properties in a laboratory setting would include:

- Mass Spectrometry (MS): To determine the mass-to-charge ratio of the molecule, which directly provides its molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure and confirm the number and arrangement of hydrogen and carbon atoms, thereby verifying the molecular formula.
- Elemental Analysis: To determine the percentage composition of elements (carbon, hydrogen, nitrogen), which can be used to derive the empirical and molecular formula.

These are standard characterization methods and specific experimental protocols are dependent on the instrumentation used.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound, its elemental composition (formula), and its resulting molecular weight.



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Caption: Relationship between compound, formula, and molecular weight.

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References

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- 2. 4-HYDROXY-NICOTINIC ACID ETHYL ESTER | 57905-31-4 [m.chemicalbook.com]
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